

Isouvaretin chemical structure and properties

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Compound of Interest

Compound Name: *Isouvaretin*

Cat. No.: *B1212272*

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Isouvaretin: An In-depth Technical Guide

Executive Summary

Isouvaretin, a chemical compound with the molecular formula $C_{23}H_{22}O_5$, remains a molecule of significant interest yet limited documented research. This guide synthesizes the currently available public data on its chemical structure and predicted properties. At present, there is a notable absence of comprehensive experimental data regarding its physicochemical properties, spectroscopic characteristics, biological activities, and established experimental protocols. This document serves to consolidate the known information and highlight the areas requiring further investigation by the scientific community.

Chemical Structure and Identification

Isouvaretin is chemically identified as 1-[4,6-dihydroxy-3-[(2-hydroxyphenyl)methyl]-2-methoxyphenyl]-3-phenylpropan-1-one. Its structure is characterized by a central methoxyphenyl ring substituted with hydroxyl groups, a benzyl group, and a phenylpropan-1-one chain.

Structural Identifiers

For precise identification and use in computational chemistry applications, the following identifiers are available for **Isouvaretin**:

Identifier Type	Value
IUPAC Name	1-[4,6-dihydroxy-3-[(2-hydroxyphenyl)methyl]-2-methoxyphenyl]-3-phenylpropan-1-one[1]
Molecular Formula	C23H22O5[1]
SMILES	<chem>COC1=C(C(=CC(=C1C(=O)CCC2=CC=CC=C2)O)O)CC3=CC=CC=C3O</chem> [1]
InChI	InChI=1S/C23H22O5/c1-28-23-17(13-16-9-5-6-10-18(16)24)20(26)14-21(27)22(23)19(25)12-11-15-7-3-2-4-8-15/h2-10,14,24,26-27H,11-13H2,1H3[1]

Physicochemical Properties

Experimentally determined physicochemical data for **Isouvaretin** are not readily available in the public domain. The following table summarizes predicted values that can serve as a preliminary guide for researchers.

Property	Predicted Value	Source
Molecular Weight	378.4 g/mol	PubChem
XLogP3	4.9	PubChem[1]
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	7	PubChem

Spectroscopic Data

A comprehensive experimental spectroscopic profile for **Isouvaretin**, including Nuclear Magnetic Resonance (^1H -NMR, ^{13}C -NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, is not currently documented in publicly accessible literature. Mass spectrometry

data, specifically predicted collision cross-section values, are available from computational models.

Predicted Mass Spectrometry Data

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	379.15401	190.2
[M+Na] ⁺	401.13595	196.5
[M-H] ⁻	377.13945	196.3
[M+NH ₄] ⁺	396.18055	199.7
[M+K] ⁺	417.10989	191.3
[M+H-H ₂ O] ⁺	361.14399	181.0
[M+HCOO] ⁻	423.14493	208.2
[M+CH ₃ COO] ⁻	437.16058	214.4

Data sourced from PubChem
predictions.[\[1\]](#)

Biological Activity and Signaling Pathways

As of the date of this guide, there is no published research detailing the biological activities or the mechanism of action of **Isouvaretin**. Consequently, no signaling pathways modulated by this compound have been identified, and therefore, no pathway diagrams can be provided.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Isouvaretin** are not available in the current body of scientific literature. The development and publication of such methods are crucial for advancing the study of this compound.

Conclusion and Future Directions

Isouvaretin presents as a chemical entity with a defined structure but a significant lack of characterization. The information available is currently limited to its structural identifiers and

computationally predicted properties. There is a clear need for foundational research to determine its physicochemical properties, acquire comprehensive spectroscopic data, and investigate its potential biological activities. Such studies would be invaluable for the scientific and drug development communities, potentially unlocking new therapeutic applications. Researchers are encouraged to undertake the synthesis and experimental evaluation of **Isouvaretin** to fill the existing knowledge gap.

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References

- 1. PubChemLite - Isouvaretin (C23H22O5) [pubchemlite.lcsb.uni.lu]
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